

Immediate Safety & Personal Protective Equipment (PPE)

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Compound of Interest

Compound Name: *Phthalic anhydride*

Cat. No.: *B115101*

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Before handling or disposing of **phthalic anhydride**, ensure all safety measures are in place.

- Personal Protective Equipment (PPE): Always wear appropriate PPE to prevent exposure. This includes:
 - Eye Protection: Safety goggles or a face shield are mandatory to protect against dust and splashes.^[1] In case of eye contact, rinse cautiously with water for several minutes, remove contact lenses if present and easy to do, and continue rinsing.^{[2][3]} Seek immediate medical attention.^{[2][3]}
 - Hand Protection: Use chemical-resistant gloves (e.g., PVC, neoprene, or nitrile rubber).^[2] Inspect gloves before use and dispose of contaminated gloves properly.^[2]
 - Protective Clothing: Wear a lab coat or chemical-protective clothing to prevent skin contact.^[1] Contaminated work clothing should not be allowed outside of the workplace and must be washed before reuse.^{[2][3]}
 - Respiratory Protection: Use respiratory protection, especially when dust may be generated or in cases of inadequate ventilation.^{[2][3][5][6]} Work under a chemical fume hood whenever possible.^[2]
- Work Area Preparation: Ensure the work area is well-ventilated.^{[2][5][7]} Eyewash stations and safety showers should be readily accessible.^[4] Avoid actions that generate dust.^{[2][3][5][8]}

Spill Management Protocol

In the event of a spill, immediate and correct action is required to contain the material and prevent exposure.

Emergency Steps:

- Evacuate personnel from the immediate danger area.[\[2\]](#)[\[8\]](#)
- Eliminate all sources of ignition.[\[8\]](#)
- Ensure the area is well-ventilated.[\[7\]](#)

Clean-up Procedure for Solid Spills:

- Slightly moisten the spilled material with water to prevent dust from becoming airborne.[\[1\]](#)[\[8\]](#)
Do not use dry sweeping methods.[\[8\]](#)
- Carefully sweep or use a HEPA-filter vacuum to collect the material.[\[8\]](#)
- Place the collected waste into a suitable, sealed, and clearly labeled container for disposal.
[\[5\]](#)[\[8\]](#)[\[9\]](#)

Clean-up Procedure for Molten Spills:

- Cover the molten **phthalic anhydride** with a dry, inert material such as lime, sand, or soda ash.[\[8\]](#)
- Allow the material to cool and solidify.
- Collect the solidified material and place it into a sealed, labeled container for disposal.[\[8\]](#)

After clean-up is complete, wash the spill area thoroughly and ensure proper ventilation.[\[8\]](#)
Importantly, prevent spilled material from entering drains, sewers, or waterways.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)

Waste Disposal Procedure

Phthalic anhydride and its containers are often classified as hazardous waste and must be disposed of accordingly.[8][10][11]

Step-by-Step Disposal Plan:

- Waste Characterization: Identify the waste as **phthalic anhydride**. Do not mix it with other waste streams.[2][5]
- Container Management:
 - Leave the waste chemical in its original container whenever possible.[2][5]
 - If transferring, use a suitable, sealable, and properly labeled waste container.[5]
 - Handle uncleaned or empty containers as you would the product itself, as they may retain hazardous residue.[2][5][7][11]
- Storage: Store waste containers in a well-ventilated, dry, and secure area, away from incompatible materials like strong oxidizers, acids, bases, and alcohols.[2][3][5] Keep containers tightly closed.[2][7]
- Final Disposal:
 - Arrange for disposal through a licensed professional waste disposal service.[5][9]
 - The recommended method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[5] This may involve dissolving or mixing the material with a combustible solvent.[5]
 - Always dispose of the material in accordance with all applicable national, regional, and local regulations.[2][5][8] Contact your regional Environmental Protection Agency (EPA) or equivalent authority for specific guidance.[8]

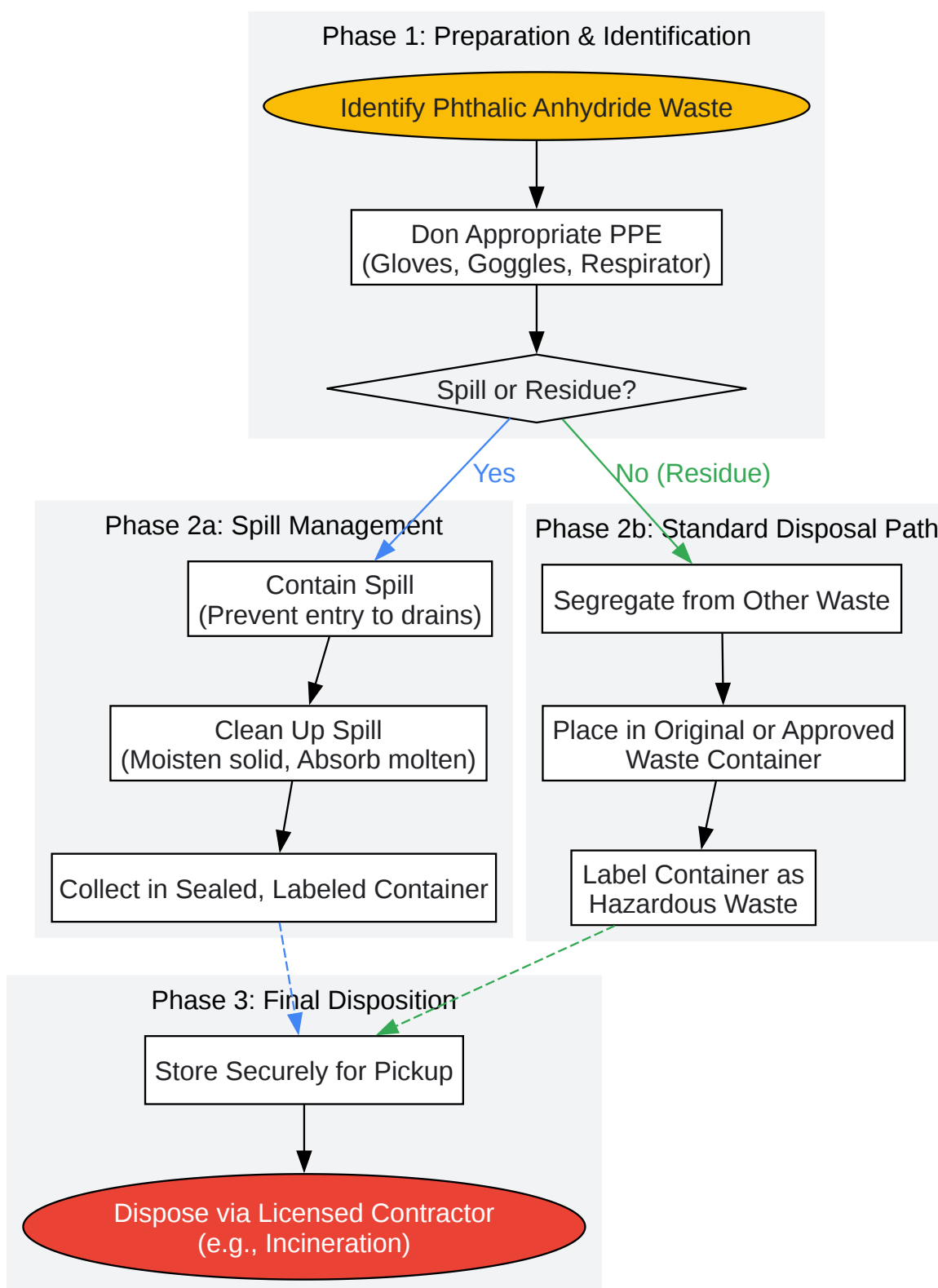
Regulatory & Quantitative Data

The following table summarizes key quantitative data and regulatory limits for **phthalic anhydride**.

Parameter	Value
UN Number	2214 (for material containing > 0.05% maleic anhydride)[1][11]
OSHA PEL (Permissible Exposure Limit)	TWA 12 mg/m ³ (2 ppm)[5]
ACGIH TLV (Threshold Limit Value)	TWA 1 ppm[5]
NIOSH REL (Recommended Exposure Limit)	TWA 6 mg/m ³ (1 ppm)[5]
IDLH (Immediately Dangerous to Life or Health)	60 mg/m ³ [5]
Flash Point	152°C[10]
Auto-ignition Temperature	580°C[10]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **phthalic anhydride** waste.



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Caption: Logical workflow for **phthalic anhydride** disposal.

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